

Trioctylphosphine: A Comprehensive Safety and Technical Guide for Researchers

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Compound of Interest

Compound Name: *Trioctylphosphine*

Cat. No.: *B1581425*

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This technical guide provides an in-depth overview of the safety data sheet (SDS) for **trioctylphosphine** (TOP), a critical reagent in various research and development applications, including nanoparticle synthesis and as a pharmaceutical intermediate.^[1] This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, hazards, handling procedures, and emergency protocols.

Core Safety and Hazard Information

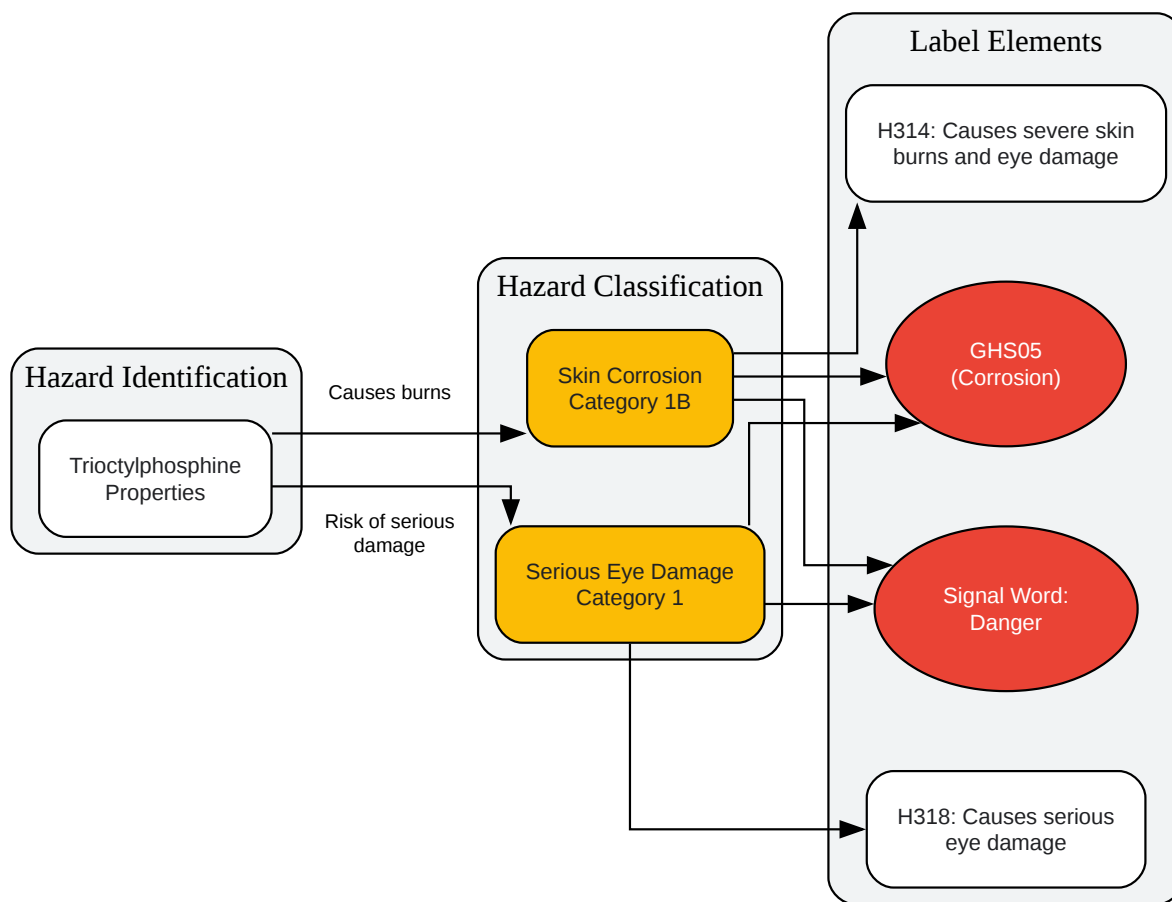
Trioctylphosphine is classified as a hazardous substance, primarily causing severe skin burns and serious eye damage.^{[2][3][4][5][6][7]} Ingestion can also lead to severe swelling and damage to the gastrointestinal tract.^{[5][8]} It is crucial to handle this chemical with appropriate personal protective equipment (PPE) in a well-ventilated area.^{[2][4]}

GHS Hazard Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals categorizes **trioctylphosphine** as follows:

- Skin Corrosion/Irritation: Category 1B^{[2][3][4][5][9][10]}
- Serious Eye Damage/Eye Irritation: Category 1^{[2][3][4][5][9]}

- The following diagram illustrates the logical flow of the GHS classification for **trioctylphosphine**, leading to the assigned hazard statements and pictograms.



GHS Classification Pathway for **Trioctylphosphine**.

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **trioctylphosphine** is essential for its safe handling and use in experimental settings.

Property	Value	Source
Molecular Formula	C ₂₄ H ₅₁ P	[3][7][11][12]
Molecular Weight	370.64 g/mol	[3][7][10][11][12]
Appearance	Colorless to pale yellow liquid	[4][7][8][11][12]
Odor	Unpleasant, garlic-like	[7][8]
Density	0.831 g/mL at 25 °C	[9][10][11][13]
Boiling Point	284-291 °C at 50 mmHg	[4][9][10][11][13]
Flash Point	147 °C (296.6 °F) - closed cup	[10]
Water Solubility	Immiscible	[5][8][13]
Refractive Index	n _{20/D} 1.468 (lit.)	[10][13]

Toxicological Data

The toxicity of **trioctylphosphine** has been evaluated through various studies, with the following data being reported:

Test	Species	Route	Value	Source
LD50	Rat	Oral	5600 mg/kg	[5][6][9]
LD50	Rabbit	Dermal	5800 - 6600 mg/kg	[5][6][9]

Experimental Protocols

The safety classifications of **trioctylphosphine** are based on standardized experimental protocols. Below are summaries of the methodologies for key toxicological assessments.

OECD Test Guideline 404: Acute Dermal Irritation/Corrosion

This test is designed to assess the potential of a substance to cause irreversible skin damage.
[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

- **Animal Model:** The albino rabbit is the preferred species for this test.[\[12\]](#)
- **Test Substance Application:** A single dose of 0.5 mL (for liquids) or 0.5 g (for solids) is applied to a small area of the animal's skin (approximately 6 cm²).[\[12\]](#) An untreated area of skin serves as a control.
- **Exposure Duration:** The substance is left in contact with the skin for up to 4 hours.[\[12\]](#)[\[14\]](#)
- **Observation:** After the exposure period, the substance is removed, and the skin is observed for signs of erythema (redness) and edema (swelling) for up to 14 days.[\[12\]](#)[\[14\]](#)
- **Classification:** If corrosive effects are observed, the test is terminated.[\[14\]](#) If irritation persists to the end of the 14-day observation period, the substance is classified as an irritant.[\[12\]](#) The severity and reversibility of the skin reactions determine the final classification.

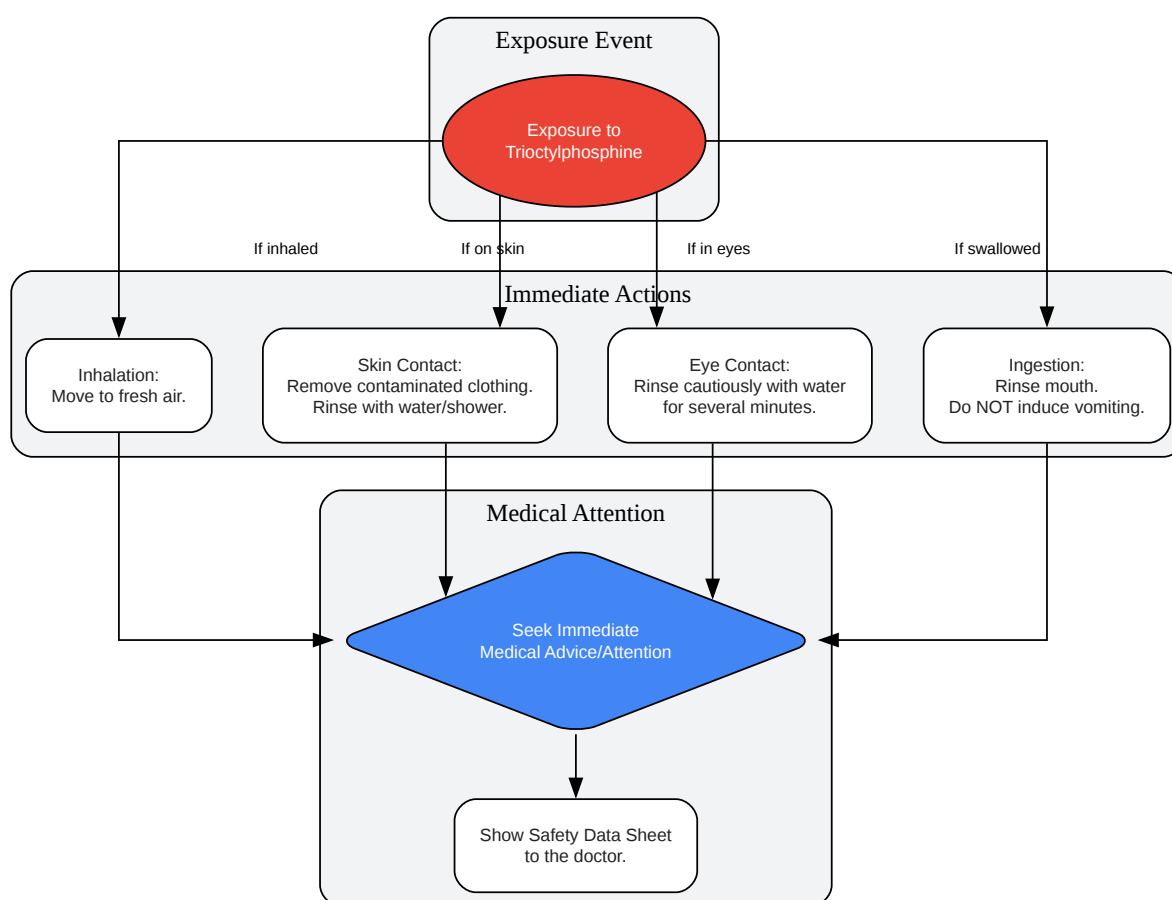
Acute Oral Toxicity (LD50) Testing

The LD50 (Lethal Dose, 50%) test determines the single dose of a substance that is expected to cause death in 50% of a test animal population.[\[17\]](#)[\[18\]](#)

- **Animal Model:** Rodents, such as rats or mice, are commonly used.[\[17\]](#)[\[18\]](#) Animals are typically fasted before the administration of the test substance.[\[18\]](#)[\[19\]](#)
- **Dose Administration:** The substance is administered orally, usually via gavage, in graduated doses to several groups of animals.[\[17\]](#)
- **Observation Period:** Animals are observed for a period of at least 14 days for signs of toxicity and mortality.[\[17\]](#)[\[18\]](#)
- **Data Analysis:** The LD50 value is statistically derived from the dose-response data, representing the dose at which 50% of the animals in a group are expected to die.[\[17\]](#)

First-Aid Measures

In the event of exposure to **trioctylphosphine**, immediate and appropriate first-aid measures are critical. The following workflow diagram outlines the recommended procedures.



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First-Aid Workflow for **Trioctylphosphine** Exposure.

Handling and Storage

Proper handling and storage procedures are essential to minimize the risks associated with **trioctylphosphine**.

- **Handling:** Use in a well-ventilated area or under a chemical fume hood.[4][5] Avoid contact with skin, eyes, and clothing.[2][4] Do not breathe vapors or mist.[2] Wear appropriate personal protective equipment (PPE).[2][3][4]
- **Storage:** Keep the container tightly closed in a dry, cool, and well-ventilated place.[2][3][4] Store locked up and away from incompatible materials such as oxidizing agents and air, as it is air-sensitive.[2][3][5][6]

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **trioctylphosphine**:

- **Eye/Face Protection:** Wear chemical safety goggles or a face shield conforming to EN 166 or NIOSH standards.[2][3][4]
- **Skin Protection:** Wear chemical-resistant gloves (e.g., neoprene or nitrile rubber) and protective clothing to prevent skin contact.[2][8]
- **Respiratory Protection:** If inhalation of vapors or mists is possible, use a NIOSH-approved respirator with an organic vapor cartridge.[2][20][21][22]

This guide is intended to supplement, not replace, the information provided in the official Safety Data Sheet from the manufacturer. Always refer to the specific SDS for the product you are using for the most accurate and up-to-date information.

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